

Spectrophotometric Determination of 3-Nitroanilinium Chloride Concentration: Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Nitroanilinium chloride

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Application Note

Introduction

3-Nitroanilinium chloride is the hydrochloride salt of 3-nitroaniline, an important intermediate in the synthesis of various dyes, pharmaceuticals, and other organic compounds. Accurate quantification of its concentration is crucial for process control, quality assurance, and in research and development settings. Ultraviolet-Visible (UV-Vis) spectrophotometry offers a rapid, simple, and cost-effective method for this purpose. This application note describes the principles and a general procedure for the spectrophotometric determination of **3-Nitroanilinium chloride** concentration in aqueous solutions.

Principle of the Method

The method is based on the inherent ability of the 3-nitroanilinium ion to absorb light in the ultraviolet region of the electromagnetic spectrum. The aromatic nitro group and the anilinium cation act as chromophores, which undergo electronic transitions upon absorption of UV radiation. According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the analyte and the path length of the light through the solution.

In an acidic aqueous solution, 3-nitroaniline is protonated to form the 3-nitroanilinium ion. This protonation causes a significant change in the electronic structure of the molecule compared to its neutral form (3-nitroaniline). The strong electron-withdrawing nature of the nitro group and the protonated amino group influences the π -electron system of the benzene ring, resulting in a characteristic absorption spectrum in the UV region. The protonation of the amino group to an anilinium group generally leads to a hypsochromic shift (blue shift) of the primary absorption band. While 3-nitroaniline in neutral solution exhibits an absorption maximum around 375 nm, the 3-nitroanilinium ion's primary absorption is expected in the lower UV range, with a significantly reduced absorbance at 375 nm.^[1] For quantitative analysis, a wavelength in the lower UV range, such as 227 nm, has been utilized for HPLC detection of 3-nitroaniline in acidic media, suggesting this region is suitable for spectrophotometric determination.^[2]

Experimental Protocols

Preparation of Stock and Standard Solutions

Materials:

- **3-Nitroanilinium chloride** (Molecular Weight: 174.58 g/mol)^[3]^[4]
- 0.1 M Hydrochloric acid (HCl) solution
- Volumetric flasks (100 mL, 50 mL, 10 mL)
- Pipettes
- Analytical balance

Protocol for 1000 μ g/mL Stock Solution:

- Accurately weigh 100 mg of **3-Nitroanilinium chloride**.
- Quantitatively transfer the weighed solid into a 100 mL volumetric flask.
- Add approximately 70 mL of 0.1 M HCl to dissolve the solid.
- Once dissolved, make up the volume to the 100 mL mark with 0.1 M HCl.

- Stopper the flask and mix thoroughly.

Protocol for Working Standard Solutions:

- Prepare a series of working standard solutions by diluting the stock solution with 0.1 M HCl. For example, to prepare 10 µg/mL, 20 µg/mL, 30 µg/mL, 40 µg/mL, and 50 µg/mL standards in 50 mL volumetric flasks:
 - Pipette 0.5 mL, 1.0 mL, 1.5 mL, 2.0 mL, and 2.5 mL of the 1000 µg/mL stock solution into separate 50 mL volumetric flasks.
 - Dilute each to the 50 mL mark with 0.1 M HCl and mix well.

Spectrophotometric Measurement

Instrumentation:

- UV-Vis Spectrophotometer (dual beam recommended)
- Quartz cuvettes (1 cm path length)

Protocol:

- Turn on the spectrophotometer and allow it to warm up and self-calibrate according to the manufacturer's instructions.
- Set the wavelength scan range from 400 nm to 200 nm.
- Use 0.1 M HCl as the blank solution to zero the instrument.
- Record the UV spectrum of one of the working standard solutions (e.g., 30 µg/mL) to determine the wavelength of maximum absorbance (λ_{max}). Based on literature for similar compounds in acidic media, this is expected to be in the range of 230-250 nm.^{[1][2]}
- Set the spectrophotometer to measure the absorbance at the determined λ_{max} .
- Measure the absorbance of each of the prepared working standard solutions.

- Measure the absorbance of the unknown sample solution (diluted with 0.1 M HCl if necessary to fall within the calibration range).

Data Analysis

- Calibration Curve: Plot a graph of absorbance versus the concentration of the working standard solutions.
- Linear Regression: Perform a linear regression analysis on the calibration data to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance, 'x' is the concentration, 'm' is the slope, and 'c' is the y-intercept. The correlation coefficient (R^2) should be close to 1 (ideally > 0.999) for a good linear fit.
- Concentration of Unknown: Use the equation of the line to calculate the concentration of **3-Nitroanilinium chloride** in the unknown sample.
 - $\text{Concentration (x)} = (\text{Absorbance of unknown (y)} - \text{y-intercept (c)}) / \text{slope (m)}$
- Molar Absorptivity (ϵ): The molar absorptivity can be calculated from the slope of the calibration curve using the Beer-Lambert law ($A = \epsilon bc$).
 - $\epsilon = (\text{slope} \times \text{Molecular Weight}) / (\text{path length in cm})$
 - The molar absorptivity is a constant for a given substance at a specific wavelength and in a particular solvent. It is recommended to determine this value experimentally as part of method validation.

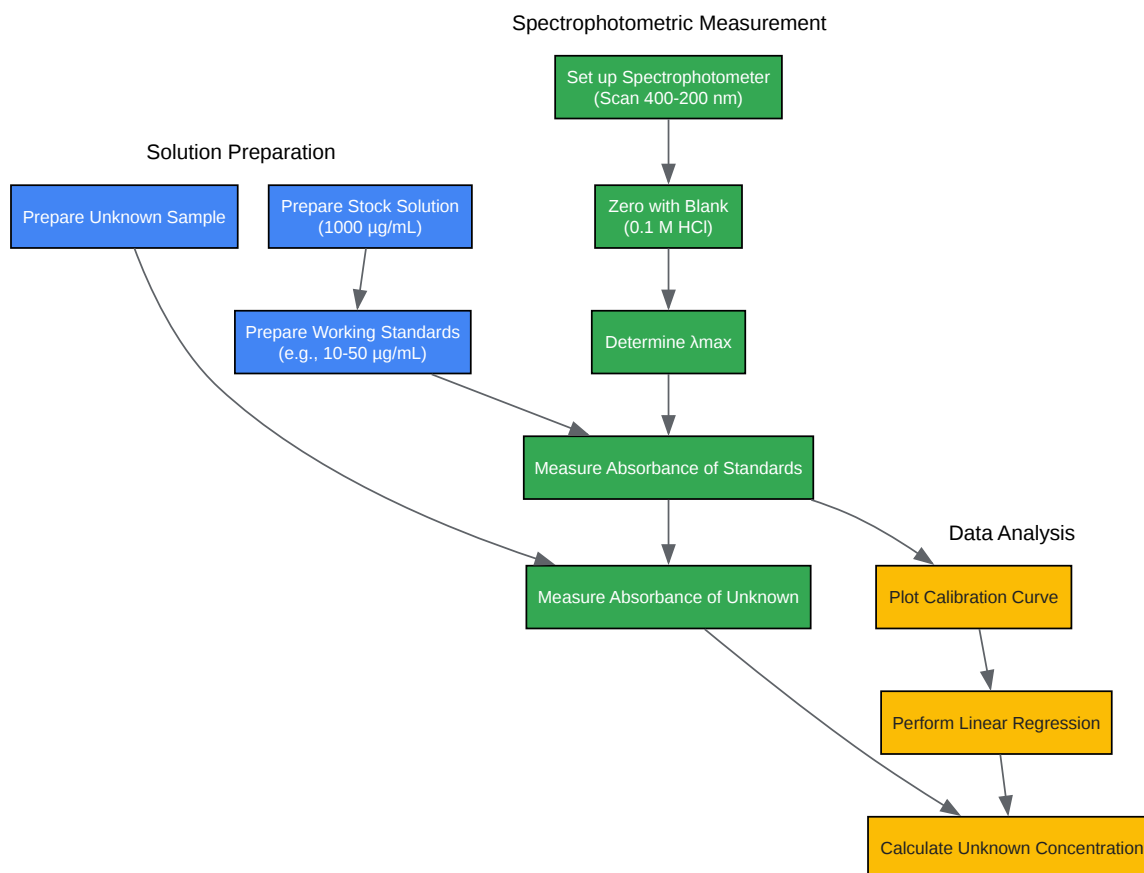
Data Presentation

Table 1: Spectrophotometric Data for **3-Nitroanilinium Chloride**

Parameter	Value	Solvent
Wavelength of Maximum Absorbance (λ_{max})	To be determined experimentally (expect ~230-250 nm)	0.1 M HCl
Molar Absorptivity (ϵ)	To be determined experimentally	0.1 M HCl
Linearity Range	e.g., 10 - 50 $\mu\text{g/mL}$	0.1 M HCl
Correlation Coefficient (R^2)	> 0.999	N/A

Visualizations

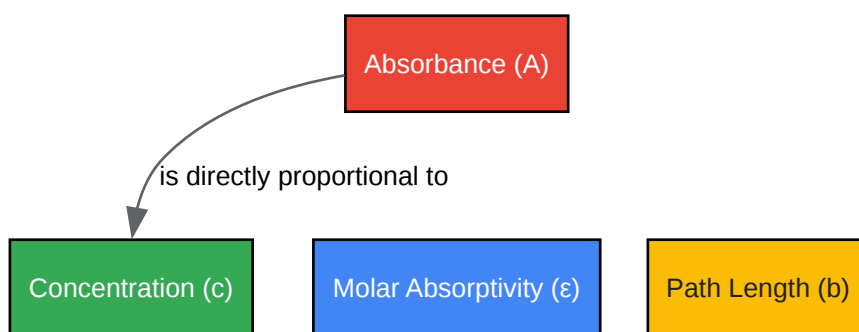
Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of **3-Nitroanilinium chloride**.

Logical Relationship of Beer-Lambert Law



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Caption: Relationship of parameters in the Beer-Lambert Law ($A = \epsilon bc$).

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